

# An In-depth Technical Guide to TAMRA-PEG3-NHS for Bioconjugation

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties and applications of Tetramethylrhodamine (TAMRA)-PEG3-NHS ester for bioconjugation. It includes detailed information on its structure, reactivity, and stability, along with protocols for its use in labeling biomolecules.

## **Core Chemical Properties**

TAMRA-PEG3-NHS is a fluorescent labeling reagent that combines the bright and photostable TAMRA fluorophore with a three-unit polyethylene glycol (PEG) spacer, terminating in a highly reactive N-hydroxysuccinimide (NHS) ester. The TAMRA component provides a strong fluorescent signal, while the hydrophilic PEG spacer enhances aqueous solubility and reduces steric hindrance between the dye and the target biomolecule. The NHS ester group allows for efficient and specific covalent labeling of primary amines (-NH<sub>2</sub>) on molecules such as proteins, peptides, and modified oligonucleotides, forming a stable amide bond.[1][2]

### Structure and Functionality

The key functional components of **TAMRA-PEG3-NHS** are:

 TAMRA (Tetramethylrhodamine): A well-characterized fluorophore with strong absorption and emission in the orange-red region of the visible spectrum.



- PEG3 (Polyethylene Glycol Spacer): A short, flexible, and hydrophilic linker that improves the solubility of the conjugate and minimizes potential interactions between the dye and the labeled biomolecule.
- NHS (N-hydroxysuccinimide) Ester: An amine-reactive functional group that enables covalent attachment to primary amines on target molecules.[1][2]

### **Quantitative Data Summary**

The following tables summarize the key quantitative data for TAMRA-PEG3-NHS.

Table 1: Physicochemical and Spectroscopic Properties

Property	Value
Molecular Formula	C38H42N4O11[3]
Molecular Weight	730.76 g/mol
Purity	> 95%
Excitation Maximum (λex)	~553 nm
Emission Maximum (λem)	~575 nm

Table 2: Stability of NHS Esters in Aqueous Solution (Hydrolysis Half-life)

The reactivity of the NHS ester is pH-dependent, with hydrolysis being a competing reaction to the desired amidation.

рН	Temperature	Half-life
7.0	0°C	4-5 hours
8.0	Room Temperature	~1 hour
8.6	4°C	10 minutes

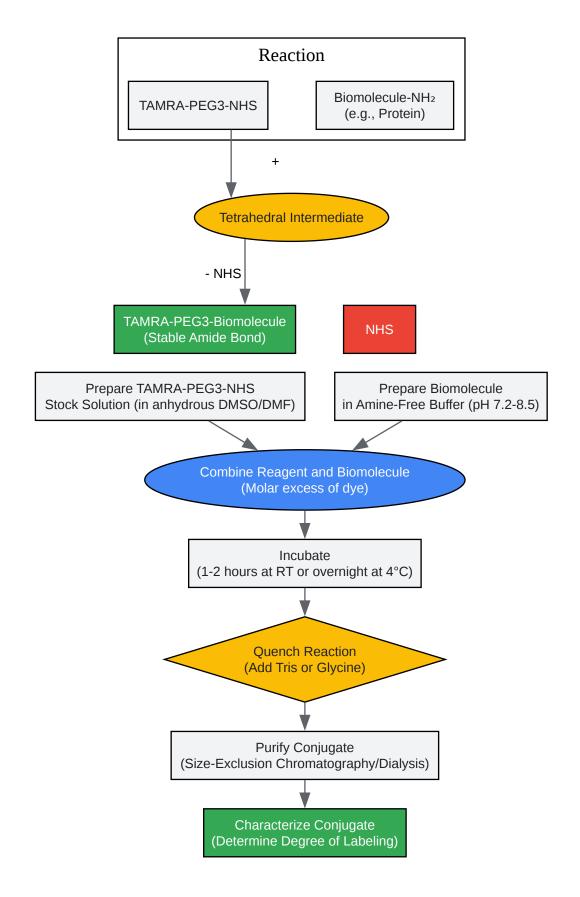
### **Chemical Reaction and Experimental Workflow**



The bioconjugation of **TAMRA-PEG3-NHS** to a biomolecule containing a primary amine is a straightforward and efficient process. The following diagrams illustrate the chemical reaction and a typical experimental workflow.

# **Bioconjugation Reaction Pathway**





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### References

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